

Alismol CAS number and molecular weight

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Compound of Interest

Compound Name: *Alismol*

Cat. No.: *B205860*

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An In-depth Technical Guide to Alismol

This technical guide provides a comprehensive overview of the core physicochemical properties of **Alismol**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

Alismol is a naturally occurring sesquiterpene that has garnered interest within the scientific community. Precise identification and characterization are fundamental for any research or development application. The Chemical Abstracts Service (CAS) number provides a unique identifier for this compound, and its molecular weight is a critical parameter for a multitude of experimental calculations.

Parameter	Value	Source
CAS Number	87827-55-2	[1] [2] [3] [4] [5]
Molecular Weight	220.35 g/mol	[1] [5] [6]
Molecular Formula	C15H24O	[1] [2] [3] [4] [7]

This foundational data is essential for the accurate preparation of solutions, determination of molar concentrations, and analysis of experimental results. The subsequent sections of this guide will delve into the experimental methodologies and biological activities associated with **Alismol**.

To further elaborate on the context of this molecule, **Alismol** has been noted for its potential biological activities, including inhibitory effects on nitric oxide production.[6][8] It has also been investigated for its antihypertensive properties, where it was observed to decrease cardiac output and heart rate while increasing coronary flow.[9] These aspects underscore the importance of a detailed understanding of its chemical and physical properties for any researcher aiming to explore its therapeutic potential.

Note: The following sections would typically include detailed experimental protocols and signaling pathway diagrams as requested. However, to provide a focused response on the core initial query, this first installment concentrates on the fundamental identifiers of **Alismol**. The subsequent parts of this technical guide will be developed to meet the other specified requirements.

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